

Application Notes and Protocols for the Use of Sulfoxides in PCR Amplification

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Compound of Interest

Compound Name: *Diisobutyl sulfoxide*

Cat. No.: *B1605190*

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Introduction

The amplification of DNA via the Polymerase Chain Reaction (PCR) is a cornerstone of modern molecular biology. However, the amplification of certain templates, particularly those with high GC content or stable secondary structures, can be challenging, often resulting in low yield or non-specific products. To overcome these limitations, various chemical additives have been employed to enhance PCR efficiency and specificity. While **Diisobutyl sulfoxide** (DIBSO) is not a documented additive for PCR amplification based on current scientific literature, the broader class of sulfoxide compounds, most notably Dimethyl sulfoxide (DMSO), is widely used to improve difficult PCRs.^{[1][2][3]}

These application notes provide a comprehensive overview of the use of sulfoxides as PCR enhancers, their mechanism of action, and a general protocol for the evaluation and optimization of novel sulfoxide compounds, which can be adapted for DIBSO.

Mechanism of Action of Sulfoxides in PCR

Sulfoxides are polar aprotic solvents that can disrupt the base pairing of DNA.^[1] It is proposed that they interfere with the secondary structures of the DNA template and primers by inserting into the DNA double helix and disrupting hydrogen bonds. This destabilization of the DNA duplex is particularly beneficial for templates with high GC content, which are prone to forming stable secondary structures that can impede the progression of the DNA polymerase. By

reducing the melting temperature (T_m) of the DNA, sulfoxides facilitate more efficient denaturation and primer annealing, leading to improved amplification of the target sequence.

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References

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